

An In-depth Technical Guide to Very-Long-Chain Fatty Acid Metabolism

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Compound of Interest

Compound Name: **13-Methyltricosanoyl-CoA**

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Introduction

Very-long-chain fatty acids (VLCFAs) are a class of fatty acids with chain lengths of 22 carbon atoms or more.^[1] These molecules are integral components of cellular lipids, including sphingolipids and glycerophospholipids, and also serve as precursors for lipid mediators.^{[1][2]} The precise regulation of VLCFA metabolism is critical for numerous physiological processes, and its dysregulation is implicated in a variety of severe inherited disorders.^[1] This guide provides a comprehensive overview of the core metabolic pathways of VLCFAs, associated enzymology, quantitative data, and detailed experimental protocols relevant to researchers and professionals in drug development.

Core Metabolic Pathways

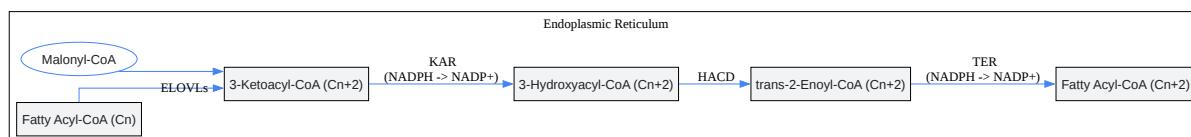
The homeostasis of VLCFAs is maintained through a balance of two primary metabolic processes: synthesis via elongation in the endoplasmic reticulum and degradation via β -oxidation in peroxisomes.

VLCFA Elongation (Synthesis)

VLCFA synthesis occurs through a cyclical four-step process in the endoplasmic reticulum, extending the carbon chain of a fatty acyl-CoA by two carbons per cycle.^[2] The key enzymes involved are:

- Condensation: This is the rate-limiting step and is catalyzed by a family of enzymes known as Elongation of Very-Long-Chain Fatty Acids (ELOVLs).[\[2\]](#)
- Reduction: The resulting 3-ketoacyl-CoA is reduced by a 3-ketoacyl-CoA reductase (KAR).[\[2\]](#)
- Dehydration: A 3-hydroxyacyl-CoA dehydratase (HACD) then removes a water molecule.[\[2\]](#)
- Second Reduction: Finally, a trans-2,3-enoyl-CoA reductase (TER) completes the cycle, producing a fatty acyl-CoA that is two carbons longer.

The substrate specificity of the seven mammalian ELOVL enzymes (ELOVL1-7) is a primary determinant of the types of VLCFAs produced in different tissues.[\[3\]](#)



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Diagram 1: The VLCFA elongation cycle in the endoplasmic reticulum.

VLCFA β -Oxidation (Degradation)

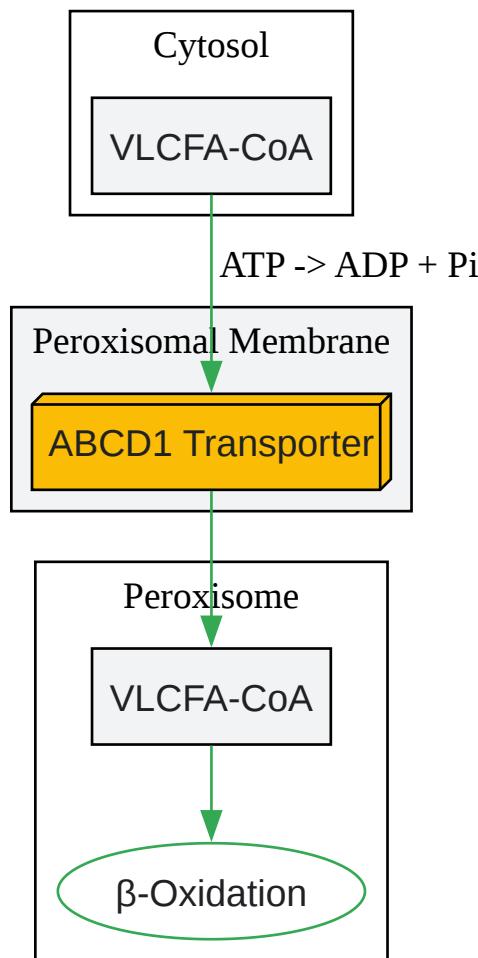
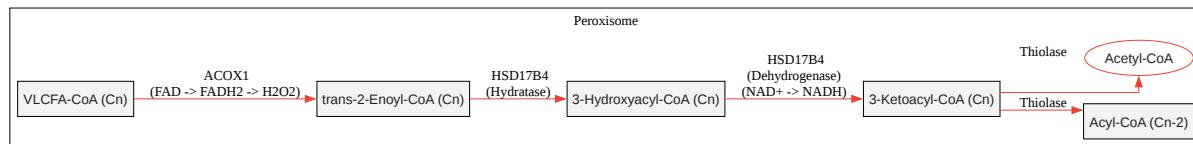
The degradation of VLCFAs occurs exclusively in peroxisomes through a β -oxidation pathway, which shortens the fatty acid chain.[\[4\]](#) This process is a four-step spiral:

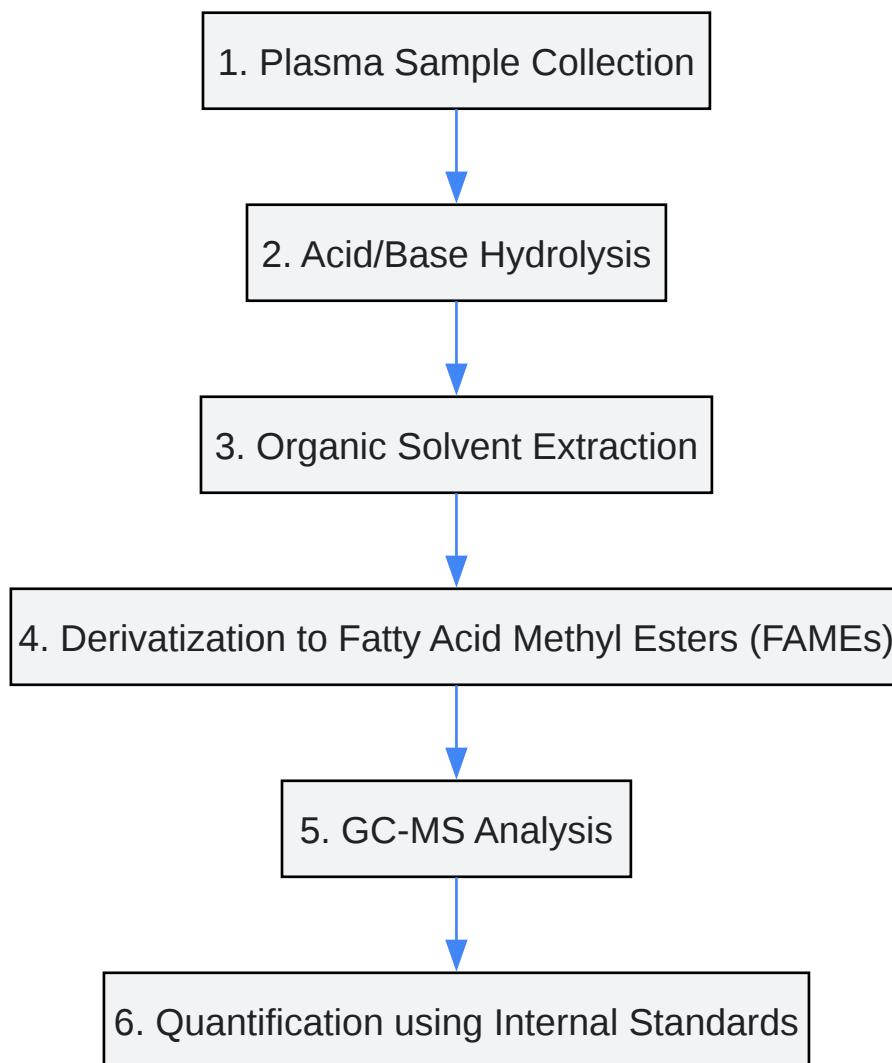
- Dehydrogenation: Acyl-CoA oxidase 1 (ACOX1) catalyzes the initial dehydrogenation, producing FADH₂ and a trans-2-enoyl-CoA.[\[2\]](#) Unlike mitochondrial β -oxidation, the FADH₂ produced in peroxisomes reacts directly with oxygen to form hydrogen peroxide (H₂O₂).[\[5\]](#)
- Hydration and Dehydrogenation: These next two steps are catalyzed by a single D-bifunctional protein (encoded by the HSD17B4 gene), which possesses both enoyl-CoA

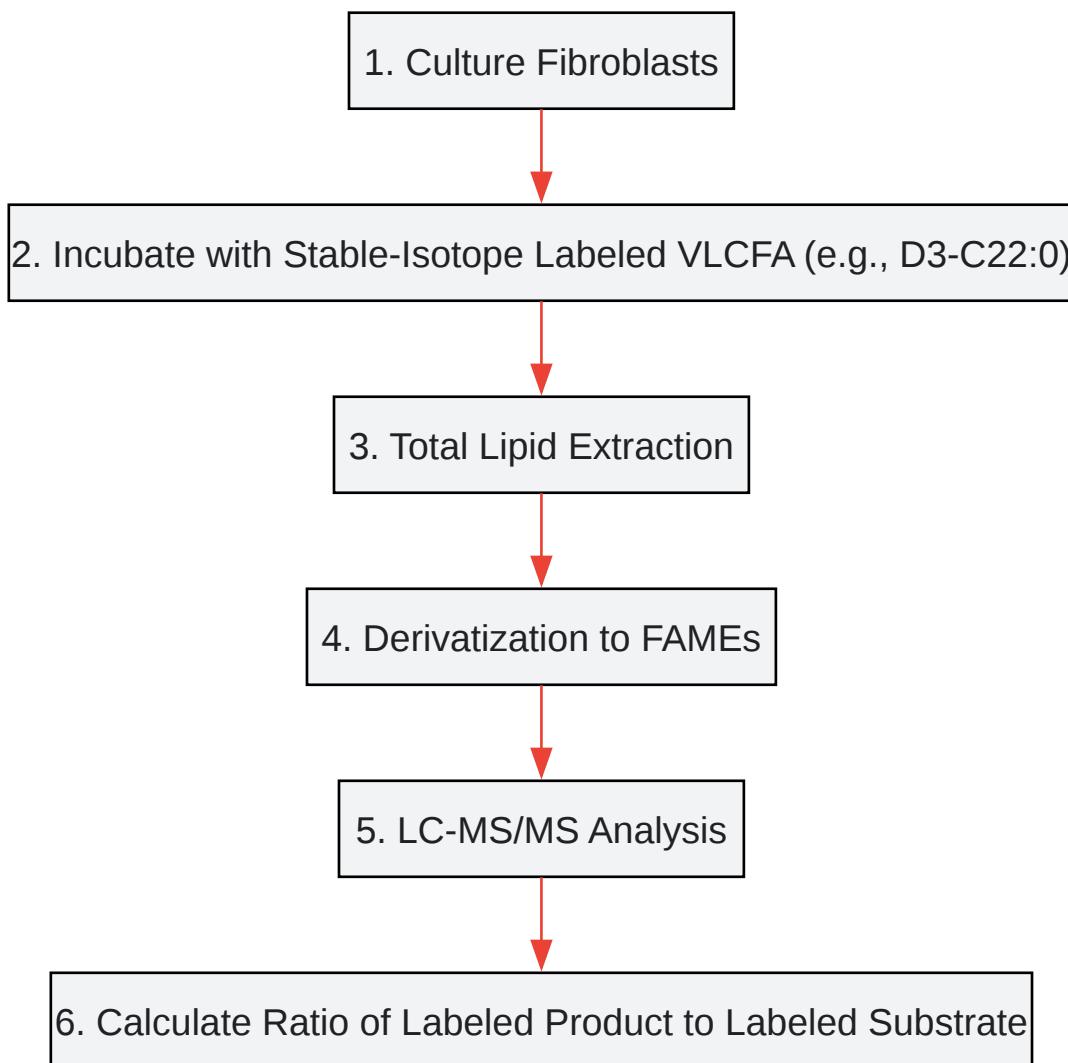
hydratase and 3-hydroxyacyl-CoA dehydrogenase activities.[2][6]

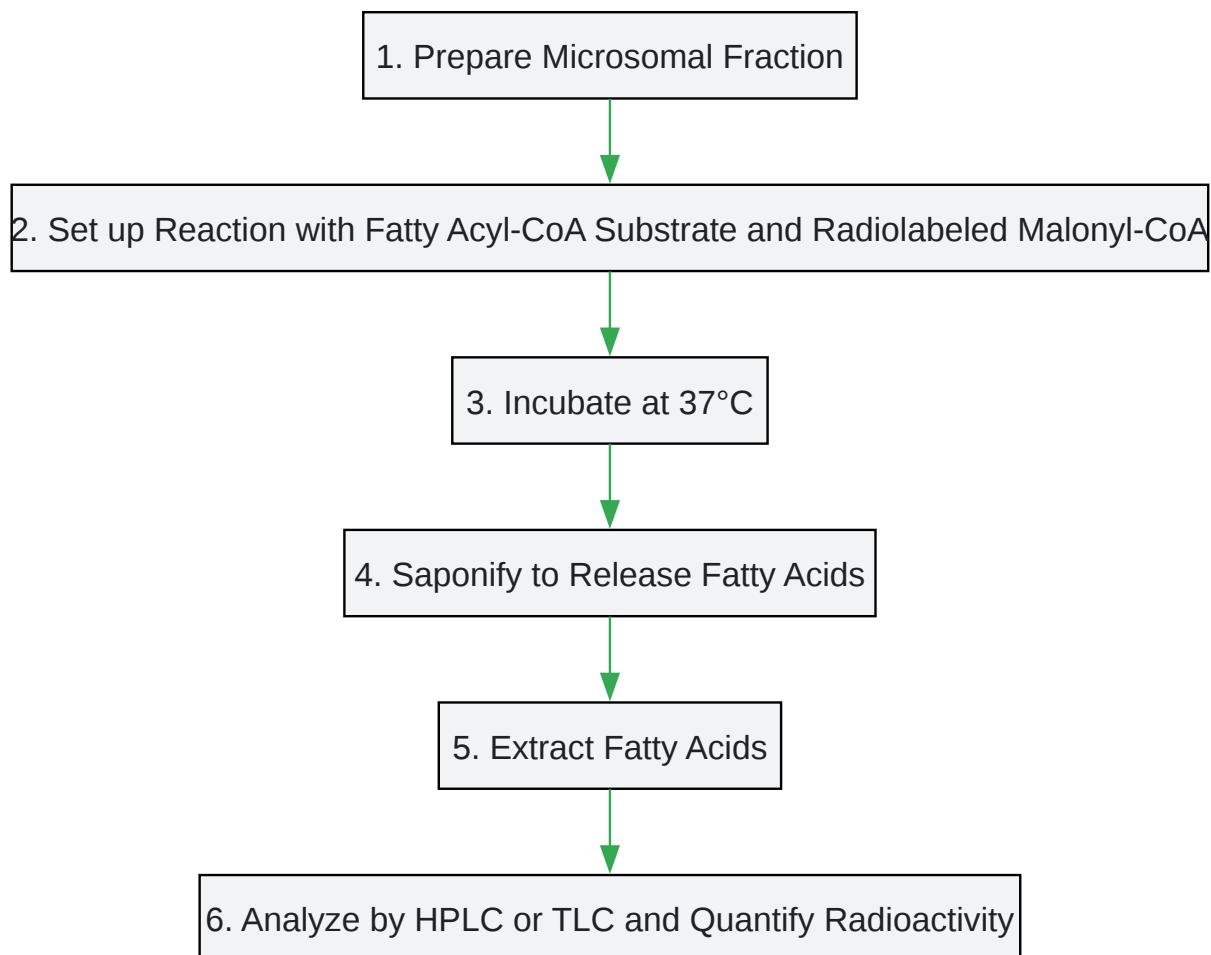
- **Thiolytic Cleavage:** The final step is the thiolytic cleavage of 3-ketoacyl-CoA by a peroxisomal 3-oxoacyl-CoA thiolase, which releases acetyl-CoA and a fatty acyl-CoA shortened by two carbons.[2]

The shortened fatty acyl-CoAs can then be further metabolized in the mitochondria.[5]









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